

5-(t-Butyloxycarbonylmethoxy)uridine: A Technical Guide

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Compound of Interest

Compound Name: 5-(t-Butyloxycarbonylmethoxy)uridine

Cat. No.: B15583289

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Abstract

This technical guide provides a comprehensive overview of **5-(t-Butyloxycarbonylmethoxy)uridine**, a modified nucleoside of significant interest in the fields of medicinal chemistry and molecular biology. While a specific CAS number for this compound is not readily available in public databases, this document consolidates information on its synthesis, chemical properties, and potential applications based on the known reactivity of its constituent moieties. This guide is intended to serve as a valuable resource for researchers engaged in the design and synthesis of novel nucleoside analogues for therapeutic and diagnostic purposes.

Chemical Identity and Properties

5-(t-Butyloxycarbonylmethoxy)uridine is a derivative of uridine, a fundamental component of ribonucleic acid (RNA). The modification at the 5-position of the pyrimidine ring, the introduction of a t-butyloxycarbonylmethoxy group, significantly alters the molecule's physicochemical properties, including its lipophilicity and potential for acting as a prodrug.

Table 1: Physicochemical Properties of **5-(t-Butyloxycarbonylmethoxy)uridine** (Predicted)

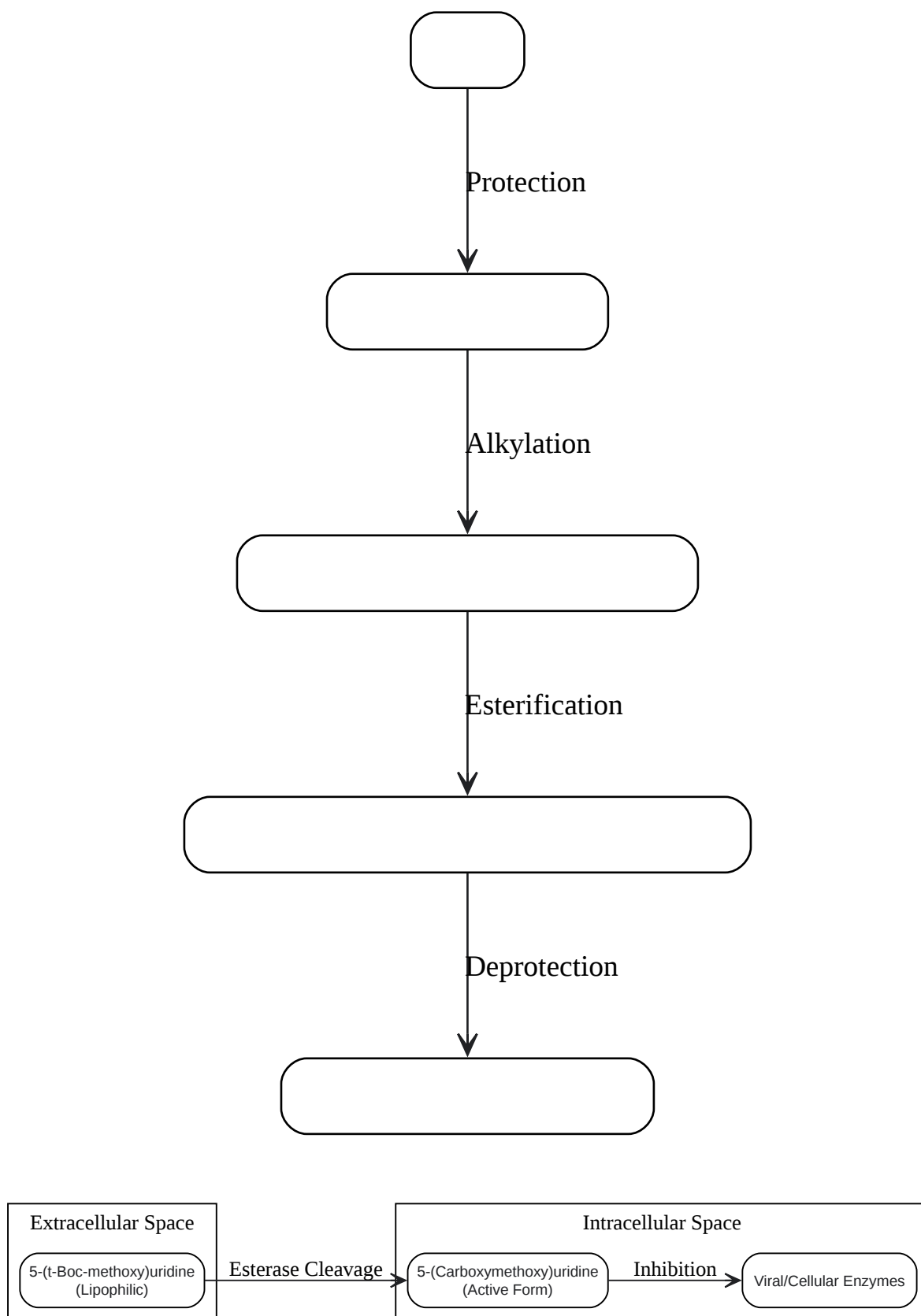
Property	Value	Source
Molecular Formula	C ₁₅ H ₂₂ N ₂ O ₉	-
Molecular Weight	374.34 g/mol	-
Appearance	White to off-white solid (Predicted)	-
Solubility	Soluble in organic solvents (e.g., DMSO, DMF, Methanol); Poorly soluble in water (Predicted)	-
Melting Point	Not available	-
Boiling Point	Not available	-
CAS Number	Not Found in Searched Databases	-

Synthesis and Manufacturing

The synthesis of **5-(t-Butyloxycarbonylmethoxy)uridine** can be approached through several synthetic routes, primarily involving the modification of a uridine precursor. A plausible and efficient method involves the esterification of 5-carboxymethoxyuridine.

General Synthesis Workflow

The overall synthetic strategy involves the protection of the ribose hydroxyl groups, followed by the introduction of the carboxymethoxy group at the 5-position of the uracil base, and subsequent esterification with a source of t-butyl alcohol.



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